

synthesis of 1,3-Diacetoxypropane from propane-1,3-diol

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Compound Focus: 1,3-Diacetoxypropane

CAS No.: 628-66-0

Cat. No.: S579597

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Overview of 1,3-Diacetoxyacetone

1,3-Diacetoxyacetone (CAS 6946-10-7) is the diacetate ester of dihydroxyacetone (DHA). It is a useful protected form of DHA, a fundamental building block in organic synthesis and biochemistry.

Chemical Properties [1]:

- **Molecular Formula:** C₇H₁₀O₅
- **Molecular Weight:** 174.15 g/mol
- **Melting Point:** 48.0 to 52.0 °C
- **Boiling Point:** 243 °C
- **Physical Form:** White to light yellow powder or crystal

Commercial Source Information [1]: The table below lists suppliers and pricing for high-purity 1,3-diacetoxyacetone for research purposes.

Manufacturer	Product Number	Purity / Description	Packaging	Price
TCI Chemical	D2843	>98.0%(GC)	5g	\$49
TCI Chemical	D2843	>98.0%(GC)	25g	\$239

Manufacturer	Product Number	Purity / Description	Packaging	Price
TRC	D328863	-	50mg	\$45
AK Scientific	4540AL	-	5g	\$233

Safety Information [1]: The compound is classified under GHS07 and carries the warning signal word. Hazard statements include H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).

General Synthetic Strategy

While a specific procedure for 1,3-diacetoxyacetone is not available, the synthesis of ester derivatives from alcohols is a well-established class of reactions. The transformation of propane-1,3-diol to its diacetate can be achieved through two primary routes, which are also applicable to dihydroxyacetone.

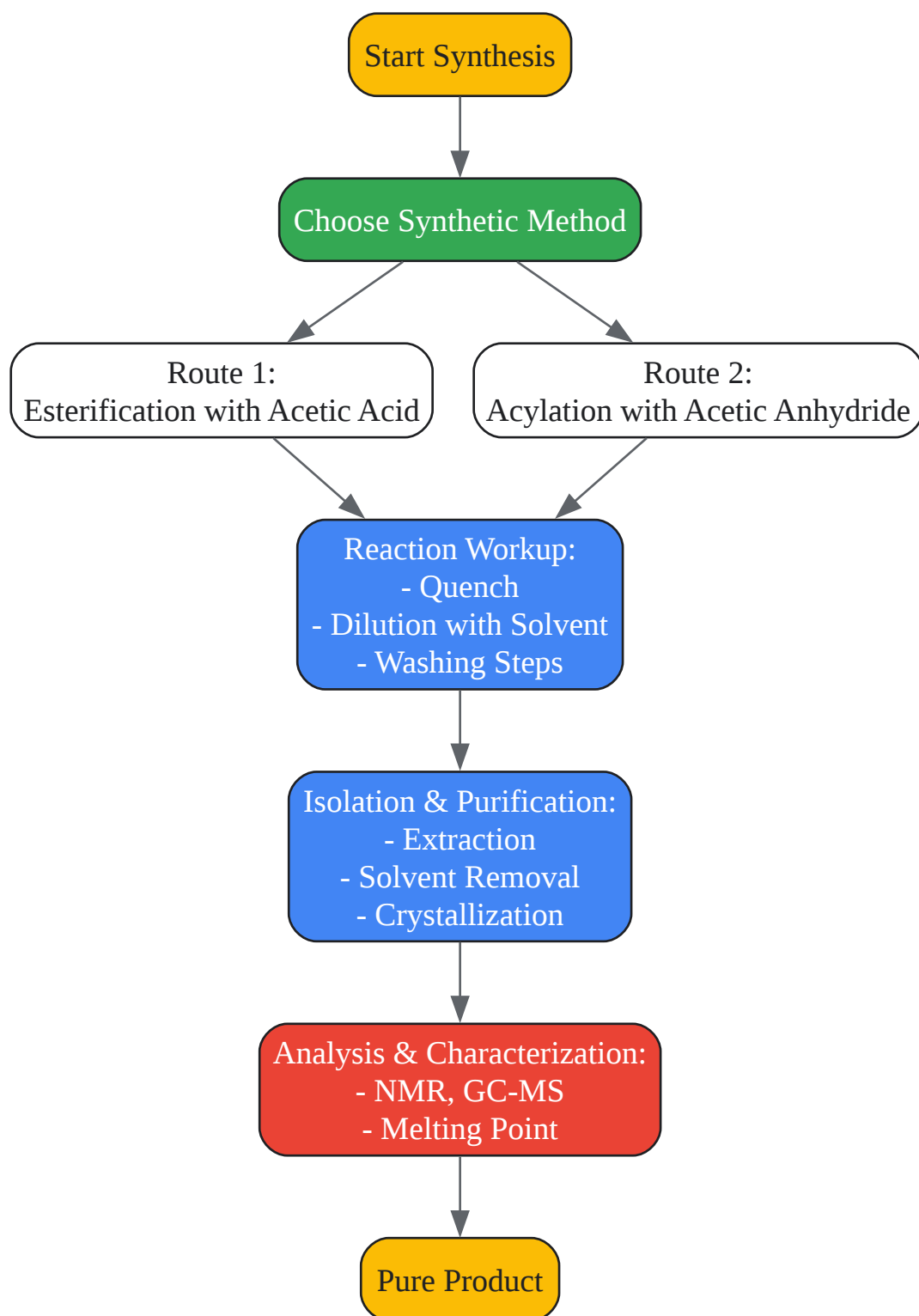
1. Esterification with Acetic Acid This is a direct, one-pot reaction where the diol is heated with an excess of acetic acid, typically in the presence of an acid catalyst [2].

- **Reaction:** Propane-1,3-diol + Acetic Acid → **1,3-Diacetoxypropane** + Water
- **Catalyst:** Concentrated sulfuric acid is a common choice.
- **Key Consideration:** The reaction is an equilibrium process. Driving it to completion requires either removing the water as it forms (e.g., with a Dean-Stark trap) or using a large excess of acetic acid.

2. Acylation with Acetic Anhydride This method is often more efficient and avoids equilibrium issues, as it does not produce water as a by-product [2].

- **Reaction:** Propane-1,3-diol + Acetic Anhydride → **1,3-Diacetoxypropane** + Acetic Acid
- **Catalyst:** Can be performed with an acid catalyst (e.g., sulfuric acid) or a base catalyst (e.g., pyridine). The base-catalyzed version is often performed under milder conditions (e.g., at 0°C to room temperature).

The following diagram illustrates the general workflow for synthesizing and isolating **1,3-diacetoxypropane**, which is analogous to the process for 1,3-diacetoxyacetone.



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Suggested Path Forward

To obtain a detailed, laboratory-tested protocol for your application notes, I recommend these steps:

- **Consult Primary Literature:** Search specialized databases like SciFinder, Reaxys, or Web of Science using the keywords "1,3-diacetoxyacetone synthesis" or "dihydroxyacetone diacetate preparation". This will yield peer-reviewed journal articles with explicit experimental sections.
- **Review Patents:** Patent documents are an excellent source of detailed and scalable synthetic procedures. A focused search on patent databases (e.g., Google Patents, USPTO) is highly recommended.
- **Refer to Advanced Textbooks:** Standard reference texts such as "Vogel's Textbook of Practical Organic Chemistry" or "Organic Syntheses" provide foundational principles and vetted procedures for acetylation reactions that can be adapted.

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References

1. 1,3-DIACETOXYACETONE | 6946-10-7 [chemicalbook.com]
2. Buy 1,3-Diacetoxypropane | 628-66-0 [smolecule.com]

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